

An In-depth Technical Guide to 2,6-Diphenylpyridine-4-carbaldehyde

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Compound of Interest

Compound Name: 2,6-Diphenylpyridine-4-carbaldehyde

Cat. No.: B172189

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Abstract

2,6-Diphenylpyridine-4-carbaldehyde is a substituted pyridine derivative with potential applications in medicinal chemistry and materials science. Its structural motif, featuring a central pyridine ring flanked by two phenyl groups and possessing a reactive aldehyde functionality, makes it an attractive scaffold for the synthesis of more complex molecules. This technical guide provides a summary of the available information on its molecular structure, properties, and potential synthetic routes, drawing from data on closely related analogs due to the limited specific information on the title compound.

Molecular Structure and Properties

2,6-Diphenylpyridine-4-carbaldehyde, with the chemical formula $C_{18}H_{13}NO$, consists of a central pyridine ring substituted at the 2 and 6 positions with phenyl groups and at the 4 position with a carbaldehyde (formyl) group.

Table 1: Physicochemical Properties of **2,6-Diphenylpyridine-4-carbaldehyde** and Related Compounds

Property	2,6-Diphenylpyridine-4-carbaldehyde	2,6-Diphenylpyridine	2,6-Diphenylpyridine-4-carboxylic acid
CAS Number	18780-01-3	3558-69-8	38947-57-8
Molecular Formula	C ₁₈ H ₁₃ NO	C ₁₇ H ₁₃ N	C ₁₈ H ₁₃ NO ₂
Molecular Weight	259.31 g/mol	231.29 g/mol	275.31 g/mol [1]
Appearance	Not specified	White crystalline powder	Buff color powder [1]
Melting Point	Not specified	78-80 °C	281-288 °C [1]
Solubility	Not specified	<0.5 µg/mL in water at pH 7.4	Not specified

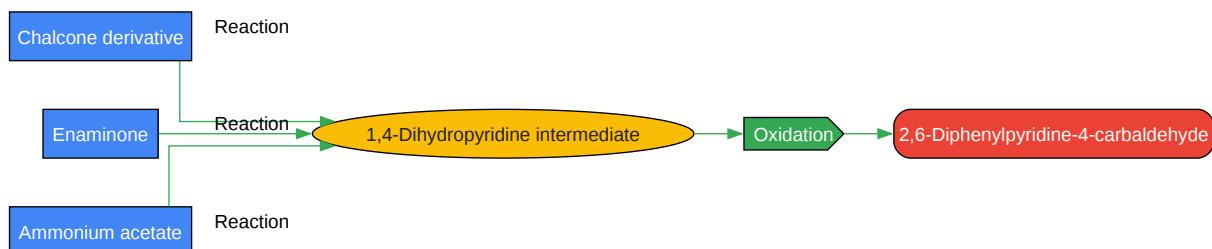
Note: Data for **2,6-Diphenylpyridine-4-carbaldehyde** is limited. Data for related compounds is provided for context.

Synthesis and Characterization

While specific, detailed experimental protocols for the synthesis of **2,6-Diphenylpyridine-4-carbaldehyde** are not readily available in the reviewed literature, a plausible synthetic strategy can be inferred from general methods for the preparation of substituted pyridines. A common approach involves the Kröhnke pyridine synthesis or similar condensation reactions.

Postulated Synthetic Pathway

A potential synthetic route could involve the reaction of a 1,5-dicarbonyl compound (or a precursor) with an ammonium source, followed by oxidation. Alternatively, functional group transformation from a related 2,6-diphenylpyridine derivative, such as the oxidation of a corresponding alcohol or the reduction of a carboxylic acid derivative, could yield the target aldehyde.

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Caption: Postulated synthetic workflow for **2,6-Diphenylpyridine-4-carbaldehyde**.

Characterization

Due to the lack of specific published data, the following are expected spectroscopic characteristics based on the molecular structure:

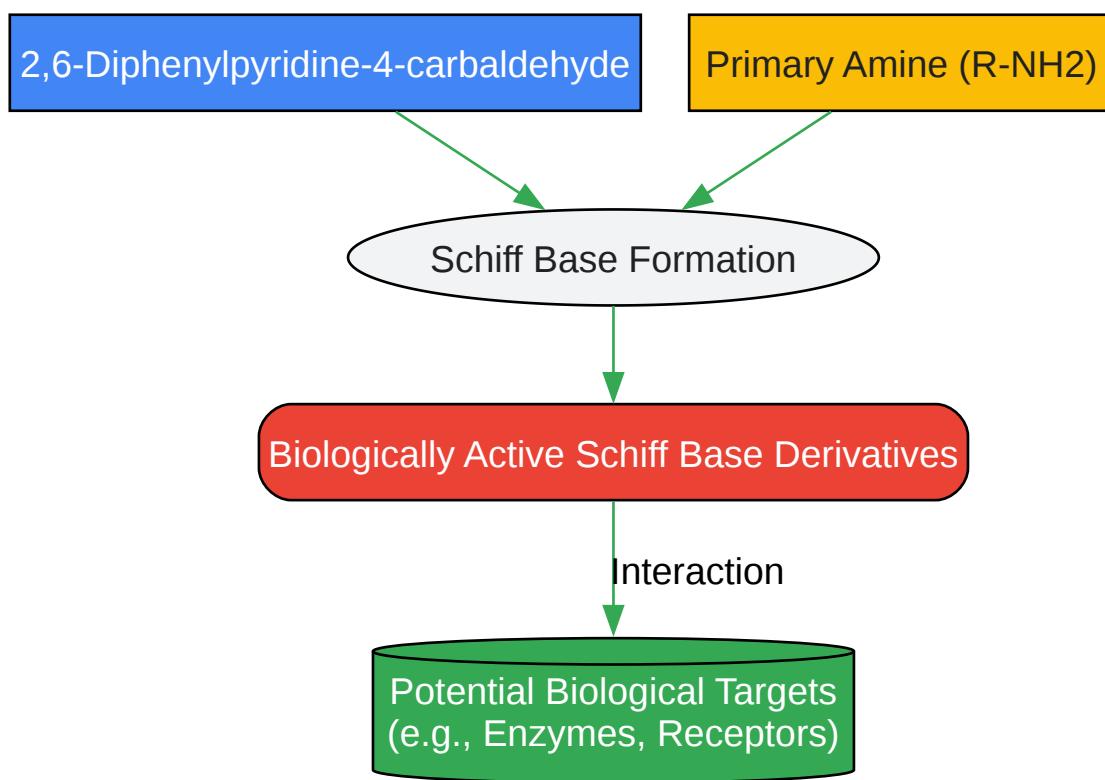
- ^1H NMR: Signals corresponding to the aldehydic proton (likely a singlet around 9-10 ppm), aromatic protons on the pyridine ring (two singlets or an AX system), and aromatic protons on the two phenyl groups (multiplets in the 7-8 ppm region).
- ^{13}C NMR: A signal for the carbonyl carbon of the aldehyde (typically in the 190-200 ppm region), along with signals for the carbons of the pyridine and phenyl rings.
- FT-IR: A characteristic C=O stretching vibration for the aldehyde group (around 1700 cm^{-1}), along with C=C and C=N stretching vibrations for the aromatic rings.
- Mass Spectrometry: A molecular ion peak corresponding to the molecular weight of 259.31.

Potential Applications in Drug Development and Materials Science

The structural features of **2,6-Diphenylpyridine-4-carbaldehyde** suggest its potential as a versatile building block in several scientific domains.

Medicinal Chemistry

Pyridine and its derivatives are prevalent scaffolds in a wide range of pharmaceuticals. The presence of the phenyl groups can enhance interactions with biological targets through π -stacking, while the aldehyde group provides a handle for further chemical modifications, such as the formation of Schiff bases, which are known to exhibit a variety of biological activities.



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Caption: Logical relationship for the utility of **2,6-Diphenylpyridine-4-carbaldehyde** in generating biologically active compounds.

Materials Science

The rigid, conjugated structure of **2,6-Diphenylpyridine-4-carbaldehyde** makes it a candidate for the synthesis of organic materials with interesting photophysical or electronic properties. The pyridine nitrogen provides a coordination site for metal ions, suggesting its use as a ligand in the formation of metal-organic frameworks (MOFs) or coordination polymers.

Experimental Protocols (Hypothetical)

The following are hypothetical experimental protocols based on general synthetic methodologies for similar compounds. These have not been experimentally validated for **2,6-Diphenylpyridine-4-carbaldehyde**.

Table 2: Hypothetical Experimental Protocol for Synthesis

Step	Procedure
1. Reaction Setup	To a solution of an appropriate 1,5-dicarbonyl precursor in a suitable solvent (e.g., ethanol), add a source of ammonia (e.g., ammonium acetate).
2. Cyclization	Reflux the reaction mixture for several hours to facilitate the formation of the dihydropyridine intermediate. Monitor the reaction progress by Thin Layer Chromatography (TLC).
3. Oxidation	Upon completion of the cyclization, add an oxidizing agent (e.g., manganese dioxide or nitric acid) to aromatize the dihydropyridine ring to the pyridine.
4. Work-up	After the reaction is complete, cool the mixture, filter off any solids, and remove the solvent under reduced pressure.
5. Purification	Purify the crude product by column chromatography on silica gel using an appropriate eluent system (e.g., a mixture of hexane and ethyl acetate).
6. Characterization	Characterize the purified product using spectroscopic methods (NMR, IR, MS) and determine its melting point.

Conclusion

2,6-Diphenylpyridine-4-carbaldehyde is a molecule of interest with significant potential for further exploration in both medicinal chemistry and materials science. While detailed experimental data for this specific compound is currently scarce in the public domain, its structural similarity to well-studied pyridine derivatives provides a strong basis for future research. The development of a reliable synthetic route and a thorough characterization of its properties are crucial next steps to unlock its full potential as a versatile chemical building block. Further investigation into its biological activities and coordination chemistry is warranted.

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References

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